

# SKF 97541 Technical Support Center: Solubility and Experimental Guidance

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: SKF 97541

Cat. No.: B109663

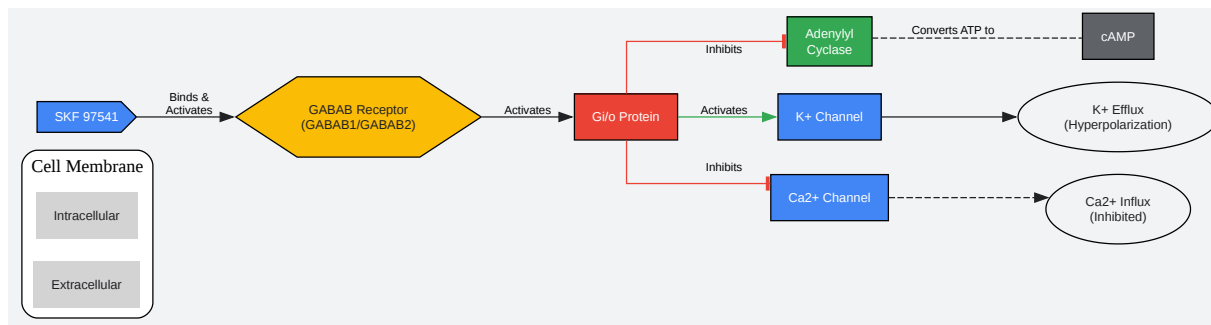
[Get Quote](#)

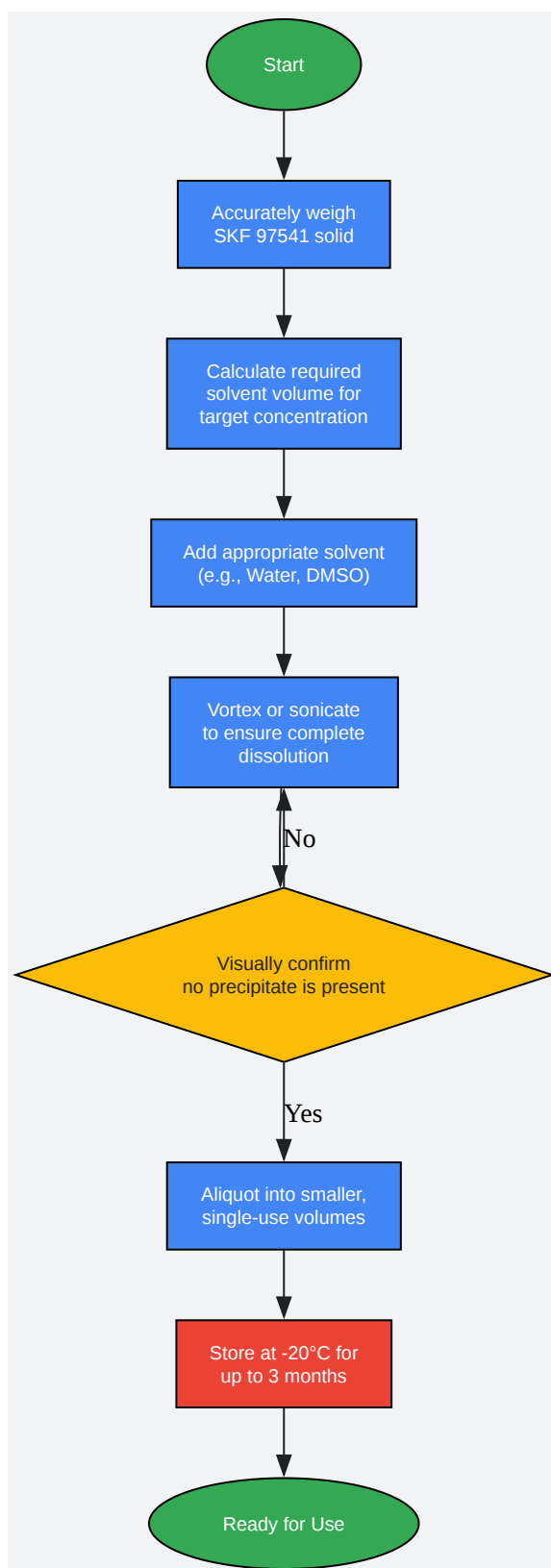
Welcome to the technical support center for **SKF 97541**. This guide is designed for researchers, scientists, and drug development professionals to address common challenges, particularly concerning solubility, encountered during experiments with this potent GABA-B receptor agonist.

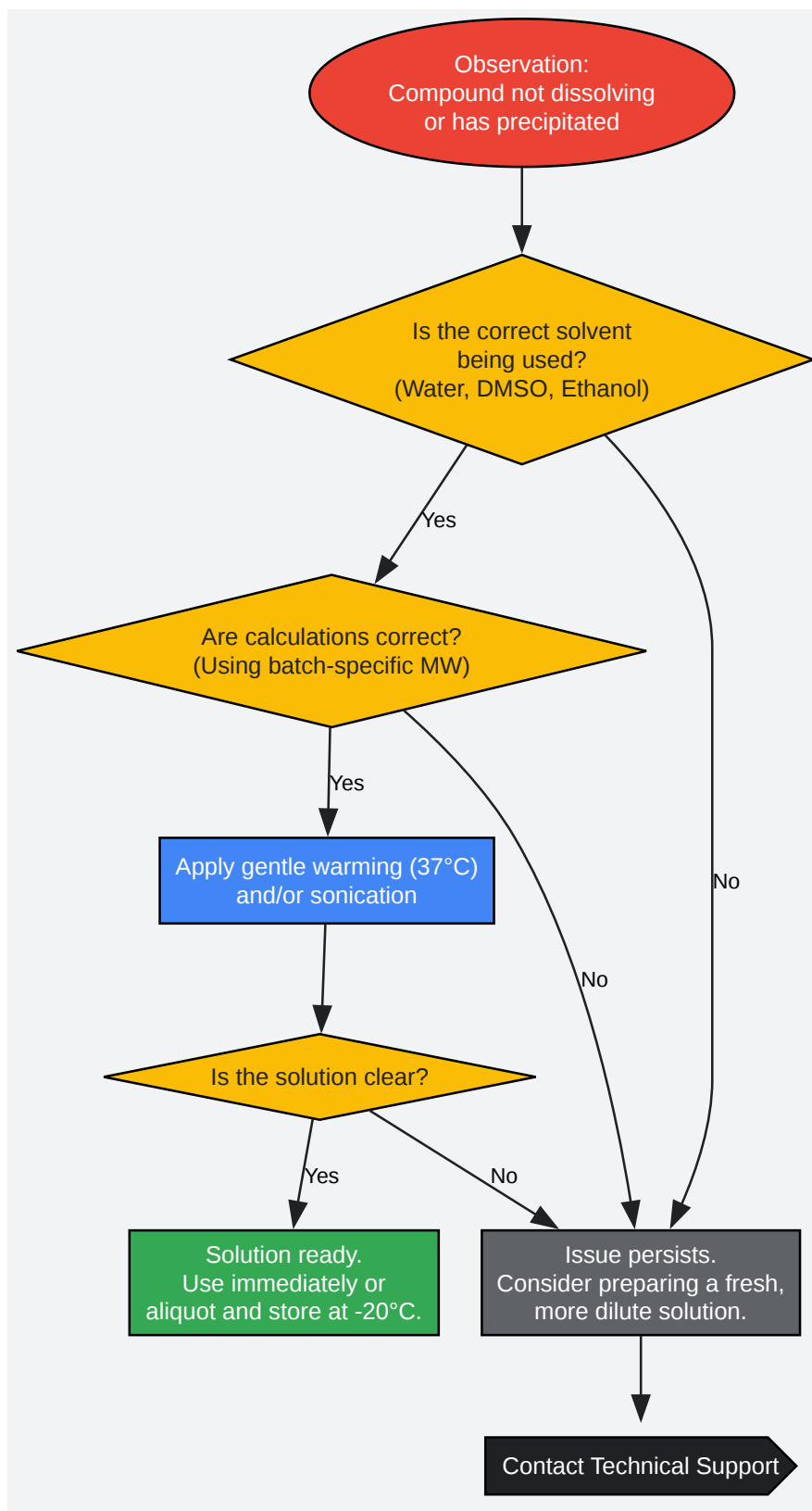
## Frequently Asked Questions (FAQs)

Q1: What is **SKF 97541** and what is its primary mechanism of action?

A: **SKF 97541** is a potent and selective agonist for the GABA-B receptor, with an EC<sub>50</sub> value of approximately 50 nM.<sup>[1][2]</sup> It is significantly more potent than the more commonly known agonist, baclofen. Its primary mechanism involves activating the GABA-B receptor, which is a G-protein coupled receptor (GPCR). This activation leads to a cascade of downstream effects, including the inhibition of adenylyl cyclase and the modulation of ion channels, ultimately resulting in neuronal hyperpolarization.<sup>[1][2][3]</sup> **SKF 97541** has also been noted to act as a GABA-A- $\rho$  antagonist.<sup>[2]</sup>







[Click to download full resolution via product page](#)

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. SKF 97541 | GABAB receptor agonist | Hello Bio [[hellobio.com](https://www.hellobio.com)]
- 2. SKF 97541 | GABAB Receptors | Tocris Bioscience [[tocris.com](https://www.tocris.com)]
- 3. SKF 97541 | CAS:127729-35-5 | Extremely potent GABAB agonist | High Purity | Manufacturer BioCrick [[biocrick.com](https://www.biocrick.com)]
- To cite this document: BenchChem. [SKF 97541 Technical Support Center: Solubility and Experimental Guidance]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b109663#skf-97541-solubility-issues-and-best-solvents>]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)